

2-(2-Bromophenyl)-2-hydroxyacetic acid CAS number and synonyms

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)-2-hydroxyacetic acid

Cat. No.: B1593648

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An In-Depth Technical Guide to **2-(2-Bromophenyl)-2-hydroxyacetic Acid**

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **2-(2-Bromophenyl)-2-hydroxyacetic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the fields of organic chemistry and drug development, offering insights into its properties, synthesis, applications, and handling.

Compound Identification and Core Data

2-(2-Bromophenyl)-2-hydroxyacetic acid is a substituted derivative of mandelic acid. Its strategic placement of a bromine atom on the ortho position of the phenyl ring makes it a versatile building block in synthetic chemistry.

- Chemical Name: **2-(2-Bromophenyl)-2-hydroxyacetic acid**
- CAS Number: 7157-15-5[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms:
 - 2-Bromomandelic Acid[\[2\]](#)
 - o-Bromomandelic Acid[\[2\]](#)

- Benzeneacetic acid, 2-bromo- α -hydroxy-[[2](#)]
- 2-Bromo-DL-mandelic acid[[2](#)]

Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application and handling. The data below has been compiled from verified sources.

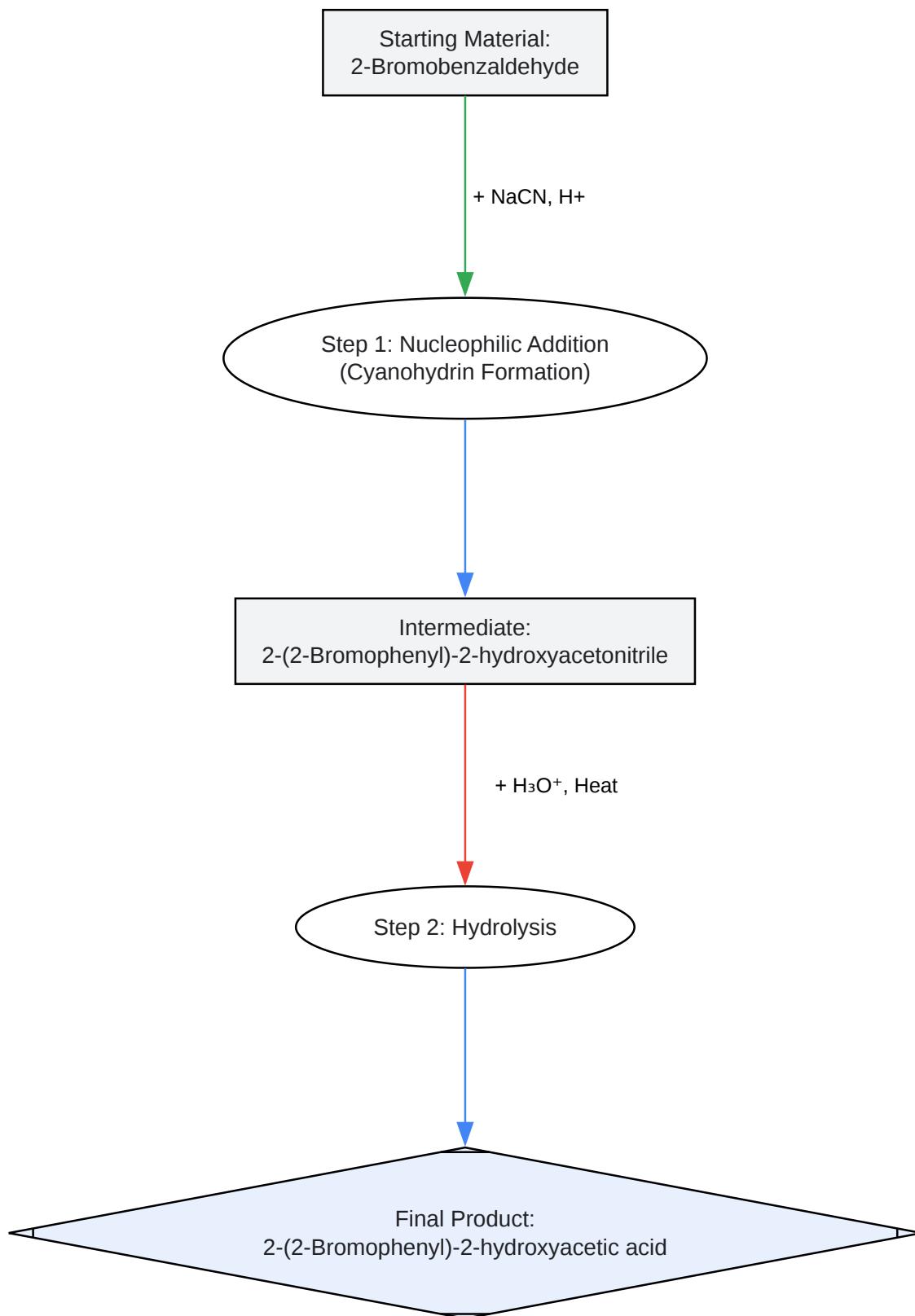
Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO ₃	[1][2]
Molecular Weight	231.04 g/mol	[1][4]
Appearance	White to off-white powder/solid	[5]
Melting Point	89 °C	[1]
Purity	≥ 99% (HPLC available from some suppliers)	[5]
Storage Conditions	2-8°C Refrigerator	[2]

Synthesis Methodology: A Mechanistic Perspective

The synthesis of **2-(2-Bromophenyl)-2-hydroxyacetic acid** is a multi-step process that requires careful control of reaction conditions. A common and logical pathway begins with the corresponding benzaldehyde, leveraging the established chemistry of cyanohydrin formation followed by hydrolysis.

Conceptual Synthesis Workflow

The transformation from 2-bromobenzaldehyde to the target α -hydroxy acid is a classic example of carbon chain extension and functional group manipulation. The aldehyde is first converted to a cyanohydrin, which introduces the necessary hydroxyl and nitrile groups. Subsequent acid-catalyzed hydrolysis of the nitrile moiety yields the desired carboxylic acid.

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Sources

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